

What is the natural abundance and isotopic mass of Europium-153?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Europium-153*

Cat. No.: *B178974*

[Get Quote](#)

Technical Data Sheet: Isotopic Properties of Europium-153

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the key physical properties of the stable isotope **Europium-153** (^{153}Eu), including its natural abundance and precise isotopic mass. This data is crucial for applications in nuclear science, materials research, and as a reference in various spectroscopic and analytical techniques.

Europium (^{63}Eu) is a lanthanide element with two naturally occurring stable isotopes: ^{151}Eu and ^{153}Eu .^{[1][2][3]} Of these, **Europium-153** is the more abundant.^{[2][3]}

Quantitative Isotopic Data

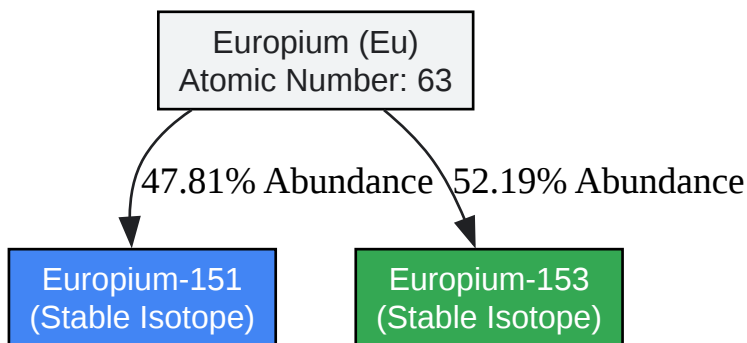
The fundamental nuclear properties of Europium's stable isotopes are summarized below for comparative analysis.

Isotope	Natural Abundance (atom %)	Isotopic Mass (Da)	Nuclear Spin (I)
Europium-151	47.81 (3)	150.919702 (8)	5/2
Europium-153	52.19 (3)	152.921225 (4)	5/2

Data sourced from the
WebElements
Periodic Table.[\[1\]](#)

Isotopic Relationship Diagram

The following diagram illustrates the position of **Europium-153** relative to its sister stable isotope within the element Europium.



[Click to download full resolution via product page](#)

Caption: Natural Isotopes of Europium.

Note on Methodologies: The data presented herein for natural abundance and isotopic mass are standardized values derived from mass spectrometry and other nuclear characterization techniques. As these are fundamental physical constants, specific experimental protocols are not detailed in this summary. For information on the original determination of these values, researchers may consult publications from the IUPAC Commission on Isotopic Abundances and Atomic Weights.[\[4\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WebElements Periodic Table » Europium » isotope data [webelements.com]
- 2. Isotopes of europium - Wikipedia [en.wikipedia.org]
- 3. Isotopes_of_europium [chemeurope.com]
- 4. Atomic Weight of Europium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- To cite this document: BenchChem. [What is the natural abundance and isotopic mass of Europium-153?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178974#what-is-the-natural-abundance-and-isotopic-mass-of-europium-153]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com